Proper Disposal Procedures: Octafluoro-1-methoxyprop-1-ene

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Compound of Interest	
Compound Name:	*OCTAFLUORO-1-METHOXYPROP-1-ENE*
CAS No.:	*137741-09-4*
Cat. No.:	*B592586*

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CAS: 137741-09-4 | Formula:

| Molecular Weight: 216.03 g/mol [1]

Part 1: Executive Safety Assessment

WARNING: Nomenclature Hazard As a Senior Application Scientist, I must immediately flag a critical discrepancy in the common nomenclature of this compound. While the name "Octafluoro-1-methoxyprop-1-ene" implies the presence of a methyl group (

) and hydrogen atoms, the molecular weight (216.03) and formula (

) confirm this is a fully perfluorinated vinyl ether (likely containing a trifluoromethoxy group,

, or equivalent isomer).

Operational Implication:

- No Hydrogen: This molecule lacks C-H bonds, meaning it does not behave like a standard hydrocarbon ether.

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- Thermal Decomposition Risk: Perfluorinated vinyl ethers are prone to thermal degradation at high temperatures, potentially releasing Perfluoroisobutene (PFIB), a highly toxic gas (10x more toxic than phosgene), and Carbonyl Fluoride (

  ), which hydrolyzes to Hydrofluoric Acid (HF).

- PFAS Classification: This compound falls under the definition of PFAS (Per- and Polyfluoroalkyl Substances). Disposal must strictly adhere to "Forever Chemical" destruction protocols to prevent environmental persistence.

Emergency Response Profile

Parameter	Specification	Actionable Insight
Fire Hazard	Low (High Fluorine Content)	Material is likely non-flammable but will decompose in external fire. Do not use water. Use or dry chemical.
Inhalation	High Risk (Vapor/Decomp)	Evacuate area. If heated, assume PFIB presence. Rescuers must wear SCBA.
Skin/Eye	Irritant / Permeator	Use PVA or Silver Shield laminate gloves. Nitrile offers limited protection against low-MW fluorinated ethers.
Spill Cleanup	Volatile Liquid	Absorb with inert material (Vermiculite). Do not use combustible materials (sawdust).

Part 2: Pre-Disposal Stabilization & Segregation

Before moving waste to the accumulation area, you must stabilize the material. This protocol prevents "cocktail" reactions in the waste drum.

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The "No-Acid/No-Base" Rule

Fluorinated vinyl ethers can be reactive toward nucleophiles and electrophiles.

- NEVER mix with strong alkalis (NaOH, KOH). This can induce exothermic elimination or polymerization.
- NEVER mix with Lewis acids (

  ,

). This catalyzes rearrangement and decomposition.

Waste Stream Segregation

You must segregate this chemical into a dedicated "Halogenated / Fluorinated Organic" stream.

- Stream A (Pure/High Concentration): For expired reagents or reaction leftovers

  .
  - Container: Glass or heavy-walled HDPE.
  - Label: "Non-Flammable Halogenated Waste - PFAS Suspect."
- Stream B (Dilute Wash Solvents): For rinses with DCM, THF, or Acetonitrile.
  - Container: Standard Halogenated Waste Carboy.
  - Constraint: Ensure the co-solvent is compatible.

Container Specifications

Due to the high vapor pressure and volatility of fluorinated propenes:

- Use vent-cap containers (e.g., Nalgene safety waste funnels with pressure relief) to prevent pressure buildup during storage.
- Store in a secondary containment tray made of Polypropylene (PP).

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Part 3: Disposal Workflow (Step-by-Step)

This workflow ensures compliance with RCRA (Resource Conservation and Recovery Act) and modern PFAS destruction standards.

Step 1: Characterization & Profiling

Do not label this simply as "Organic Waste."

- Check pH: Ensure the waste is neutral (pH 6-8). If acidic (due to hydrolysis), neutralize carefully with Sodium Bicarbonate before drumming.
- PFAS Flagging: Mark the manifest clearly with "Contains Perfluoroalkyl Substances (PFAS)." This alerts the disposal facility to use high-temperature incineration (

).

Step 2: Packaging for Transport

- Primary Container: Tightly sealed glass bottle or HDPE jerrycan.
- Headspace: Leave 10% headspace for thermal expansion.
- Overpacking: Place the primary container into a larger drum with vermiculite packing if transporting off-site immediately.

Step 3: Final Destruction Method

The only validated disposal method for **Octafluoro-1-methoxyprop-1-ene** is High-Temperature Incineration with acid gas scrubbing.

- Target Temperature:

  (2000°F) for >2 seconds residence time.
- Scrubbing: The incinerator must be equipped with caustic scrubbers to capture the HF generated during combustion (

  bond mineralization).

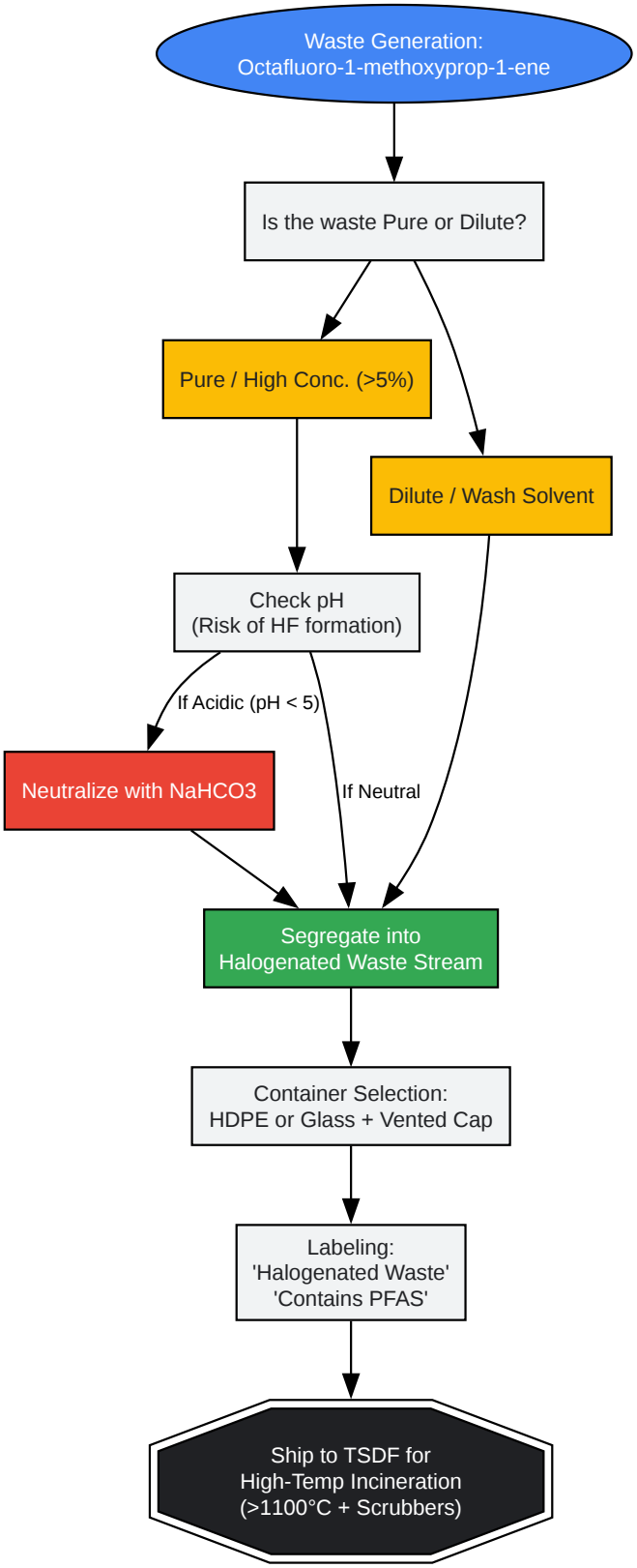
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- Prohibited: Do not send to fuel blending (cement kilns) unless they are certified for PFAS destruction. Never discharge to sewer.

Part 4: Decision Logic (Visualization)

The following diagram illustrates the decision matrix for handling **Octafluoro-1-methoxyprop-1-ene** waste, ensuring separation from incompatible streams and directing it toward the correct destruction path.

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Caption: Operational decision tree for the segregation, stabilization, and routing of perfluorinated vinyl ether waste to ensure PFAS-compliant destruction.

Part 5: Regulatory & Compliance Reference

US EPA (RCRA) Classification

- Waste Code: Likely D001 (if ignitable, though unlikely) or Non-Specific Halogenated Waste.
- PFAS Status: Under the EPA's PFAS Strategic Roadmap, this compound is considered a "forever chemical." Disposal facilities must be notified to prevent liability under CERCLA.

Transport (DOT)

- Proper Shipping Name: Liquefied gas, toxic, n.o.s. (if applicable) or Organic Peroxide (unlikely) or Environmentally Hazardous Substance, Liquid, n.o.s.
- UN Number: Check specific SDS (often UN 3082 or UN 3163 depending on pressure/toxicity).

References

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